

Safety and handling of 2-Ethoxybenzhydrazide in the lab

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Compound of Interest

Compound Name: 2-Ethoxybenzhydrazide

Cat. No.: B1580646

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An In-depth Technical Guide: Safety and Handling of **2-Ethoxybenzhydrazide** in the Laboratory

Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethoxybenzhydrazide (CAS No. 21018-13-3) is a hydrazide derivative utilized as a research chemical and building block in synthetic chemistry.^[1] While its specific applications are varied, its structural class—hydrazides—necessitates a robust understanding of its potential hazards and the implementation of rigorous safety protocols. Hydrazide compounds, as a group, are known for their reactivity and potential biological activity, which can translate to occupational health risks if not handled with appropriate care.^{[2][3][4]}

This guide provides a comprehensive overview of the safety and handling procedures for **2-Ethoxybenzhydrazide**. It is designed to empower laboratory personnel with the technical knowledge and practical steps required to mitigate risks, ensure personal safety, and maintain experimental integrity. The protocols described herein are grounded in established chemical safety principles and specific data available for this compound.

Compound Identification and Key Properties

A foundational aspect of laboratory safety is the accurate identification and understanding of a chemical's physical properties. These characteristics influence storage, handling, and

emergency response decisions.

Property	Value	Source(s)
Chemical Name	2-Ethoxybenzhydrazide	[5][6]
Synonyms	o-Ethoxy benzhydrazide, 2-ethoxybenzohydrazide	[6][7]
CAS Number	21018-13-3	[5][7]
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂	[5][6][7]
Molecular Weight	180.20 g/mol	[7][8]
Appearance	Solid, crystalline powder (typical for related compounds)	[9][10]
Melting Point	62-64 °C	[6]
Density (Predicted)	1.144 ± 0.06 g/cm ³	[6]
Storage	Room Temperature, sealed in a dry environment	[6]

Hazard Analysis and GHS Classification

2-Ethoxybenzhydrazide is classified as hazardous under the Globally Harmonized System (GHS). Understanding these hazards is critical for risk assessment and the selection of appropriate controls.

GHS Classification	Details	Source(s)
Pictogram	GHS07 (Exclamation Mark)	[6]
Signal Word	Warning	[6][8]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[8][11]
Precautionary Codes	P261, P264, P280, P302+P352, P304+P340, P305+P351+P338	[8]

Elucidation of Primary Hazards

- Skin and Eye Irritation (H315, H319): Direct contact with the solid compound or its solutions can cause significant irritation, redness, and discomfort to the skin and eyes.[8][11] The causality lies in the chemical's ability to disrupt the cellular integrity of epithelial tissues. Prolonged or repeated contact should be strictly avoided.
- Respiratory Irritation (H335): Inhalation of airborne dust or aerosols is a primary route of exposure and can lead to irritation of the nose, throat, and lungs, potentially causing coughing and shortness of breath.[8] This underscores the necessity of handling the compound in a well-ventilated area, preferably within a certified chemical fume hood.

Broader Risks of the Hydrazide Class

While specific toxicological data for **2-Ethoxybenzhydrazide** is limited, the broader class of hydrazines and hydrazides warrants additional caution. Many compounds in this family are associated with:

- Systemic Toxicity: Exposure can potentially lead to liver and kidney damage.[2]
- Neurotoxicity: Effects on the central nervous system, such as tremors or seizures, have been observed with other hydrazines.[2][3]

- **Carcinogenicity:** The Department of Health and Human Services (DHHS) has determined that related compounds like hydrazine and 1,1-dimethylhydrazine are known or reasonably anticipated to be carcinogens.^{[2][12]} While this does not confirm the carcinogenicity of **2-Ethoxybenzhydrazide**, it establishes a need for prudent handling to minimize long-term exposure.

Risk Mitigation and Safe Handling Protocols

A multi-layered approach combining engineering controls, personal protective equipment, and standardized procedures is essential for minimizing exposure.

Engineering Controls

The primary line of defense is to control hazards at the source.

- **Chemical Fume Hood:** All manipulations of solid **2-Ethoxybenzhydrazide** (e.g., weighing, transferring, preparing solutions) must be performed inside a certified chemical fume hood. This prevents the inhalation of dust and contains any potential spills.^[10]
- **Ventilation:** The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.^[13]
- **Safety Equipment:** An eyewash station and a safety shower must be readily accessible and tested regularly.^{[9][10]}

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. The following table outlines the minimum required PPE.

PPE Category	Specification	Rationale and Source(s)
Hand Protection	Nitrile or other chemical-resistant gloves.	To prevent skin contact and irritation (H315). Gloves must be inspected before use and disposed of after handling or if contamination is suspected. [14]
Eye Protection	Chemical safety goggles or safety glasses with side shields.	To prevent serious eye irritation (H319) from splashes or airborne dust. [14] [15]
Body Protection	A long-sleeved laboratory coat.	To protect skin and personal clothing from contamination. [15]
Respiratory Protection	NIOSH-approved respirator with particulate filter.	Required when handling large quantities or when dust generation is unavoidable and cannot be fully contained by a fume hood. [16]

Standard Operating Procedure for Handling

This protocol provides a self-validating system for the routine handling of **2-Ethoxybenzhydrazide**.

- Preparation:
 - Designate a specific area within a chemical fume hood for the handling task.
 - Ensure the work surface is clean and uncluttered.
 - Verify that the eyewash station and safety shower are unobstructed.
 - Don all required PPE as specified in Table 3.
- Weighing and Transfer:

- Retrieve the container from its storage location.
- Inside the fume hood, carefully open the container to avoid generating airborne dust.
- Use a spatula to transfer the desired amount of solid to a tared weigh boat or directly into the reaction vessel. Perform this action gently to minimize dust.
- Securely close the primary container immediately after use.
- Solution Preparation:
 - Add the solvent to the vessel containing the weighed solid.
 - If necessary, stir or sonicate the mixture within the fume hood until the solid is fully dissolved.
- Post-Handling:
 - Clean any contaminated equipment and the work surface within the fume hood.
 - Carefully remove gloves, avoiding contact with the outer surface, and dispose of them in the designated hazardous waste stream.
 - Wash hands thoroughly with soap and water.

Storage and Incompatibility

Proper storage is crucial for maintaining chemical stability and preventing hazardous reactions.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.^{[9][13]} The recommended storage condition is at room temperature.^[6]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.^[17] Hydrazides can react exothermically with such materials.
- Air Sensitivity: Some sources for related compounds recommend storing under an inert atmosphere, such as nitrogen.^[13] While not explicitly mandated for 2-

Ethoxybenzhydrazide, this is a best practice to prevent potential degradation over long-term storage.

Emergency Procedures

Preparedness is key to managing unexpected events like spills or exposures.

Spill Response Protocol

- Minor Spill (Contained within a fume hood):
 - Alert nearby personnel.
 - Wearing appropriate PPE, decontaminate the area.
 - Gently cover the spill with an absorbent material like vermiculite or sand to avoid raising dust.[\[18\]](#)
 - Carefully scoop the material into a labeled, sealable container for hazardous waste disposal.
 - Wipe the area with a damp cloth, and place the cloth in the waste container.
 - Report the incident to the lab supervisor.
- Major Spill (Outside of a fume hood or a large quantity):
 - Evacuate the immediate area and alert all personnel.[\[19\]](#)
 - Close the laboratory doors and prevent re-entry.
 - Contact the institution's emergency response team (e.g., Environmental Health & Safety).
 - Provide them with the chemical name and a copy of the Safety Data Sheet (SDS).

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.	[11]
Skin Contact	Immediately remove contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.	[13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[11][13][18]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Immediately call a poison control center or seek medical attention.	[13][17]

Safe Handling Workflow Diagram

The following diagram illustrates the complete lifecycle for the safe handling of **2-Ethoxybenzhydrazide** in a laboratory setting.

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